Advanced Structural and Synthetic Profiling of 4-bromo-N-(3-iodophenyl)benzamide

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Compound of Interest

Compound Name:	*4-bromo-N-(3-iodophenyl)benzamide*
CAS No.:	*489455-70-1*
Cat. No.:	*B398248*

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Executive Summary

In modern organic synthesis and fragment-based drug discovery (FBDD), the strategic deployment of dihalogenated scaffolds is paramount for constructing complex molecular architectures. **4-bromo-N-(3-iodophenyl)benzamide** is a highly specialized, bifunctional building block characterized by a rigid benzamide linker flanked by two distinct halogens: a bromine atom at the para position of the benzoyl ring and an iodine atom at the meta position of the aniline ring.

This whitepaper provides an in-depth technical analysis of this compound, detailing the causality behind its orthogonal reactivity in palladium-catalyzed cross-coupling and its emerging utility as a highly directional halogen-bond donor in rational drug design.

Physicochemical & Structural Profiling

Understanding the baseline physicochemical properties of **4-bromo-N-(3-iodophenyl)benzamide** is critical for predicting its behavior in both synthetic workflows and

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biological assays[1]. The presence of heavy halogens significantly impacts its molecular weight, density, and boiling point.

Parameter	Value
Chemical Name	4-bromo-N-(3-iodophenyl)benzamide
CAS Number	489455-70-1
Molecular Formula	$C_{13}H_9BrINO$
Molecular Weight	~402.025 g/mol
Exact Mass	400.891 g/mol
Density	1.9 ± 0.1 g/cm³
Boiling Point	368.6 ± 27.0 °C at 760 mmHg

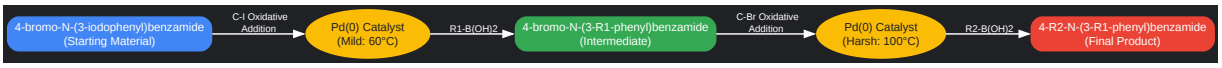
Mechanistic Causality: Orthogonal Reactivity in Pd-Catalysis

The primary synthetic value of **4-bromo-N-(3-iodophenyl)benzamide** lies in its capacity for orthogonal cross-coupling. When subjected to transition-metal catalysis, the molecule does not react randomly; it exhibits strict chemoselectivity dictated by the fundamental thermodynamics of its carbon-halogen bonds[2].

The Causality of Chemoselectivity: The bond dissociation energy (BDE) of a typical aryl C–I bond is approximately 65 kcal/mol, whereas an aryl C–Br bond is significantly stronger at roughly 81 kcal/mol. In a palladium-catalyzed Suzuki-Miyaura or Heck reaction, the rate-determining step is often the oxidative addition of the Pd(0) active species into the carbon-halogen bond. Because the C–I bond is weaker, Pd(0) inserts into the 3-iodo position at lower temperatures (e.g., 25–60 °C) with rapid kinetics. The C–Br bond remains entirely inert under these mild conditions. Only upon the introduction of elevated thermal energy (e.g., >90 °C) or highly electron-rich, sterically demanding ligands will the C–Br bond undergo subsequent oxidative addition.

This thermodynamic differential allows chemists to program sequential, site-selective functionalizations without the need for intermediate protecting groups.

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Sequential Pd-catalyzed orthogonal cross-coupling of dihalogenated benzamide.

Self-Validating Experimental Protocol: Site-Selective Suzuki-Miyaura Coupling

To harness the orthogonal reactivity described above, the following protocol details the first-stage chemoselective arylation at the C–I bond. This workflow is designed as a self-validating system, utilizing isotopic tracking to ensure the structural integrity of the C–Br bond is maintained.

Step-by-Step Methodology

- Preparation: In a flame-dried Schlenk flask under an inert N_2 atmosphere, charge **4-bromo-N-(3-iodophenyl)benzamide** (1.0 equiv), the desired arylboronic acid (1.05 equiv), and K_2CO_3 (2.0 equiv).
- Catalyst Loading: Add $Pd(PPh_3)_4$ (0.05 equiv). Evacuate the flask and backfill with N_2 (repeat for 3 cycles).
- Solvent Addition: Inject a degassed mixture of Toluene/H_2O (4:1 v/v) via syringe.
- Thermal Activation: Heat the reaction mixture to exactly 60 °C. Causality note: 60 °C provides sufficient kinetic energy to overcome the activation barrier for C–I oxidative addition but remains well below the threshold required to cleave the C–Br bond.
- Self-Validation Checkpoint (Critical): At the 2-hour mark, extract a 50 µL aliquot. Perform TLC (Hexanes/EtOAc) and LC-MS analysis.
  - Validation Logic: The mass spectrum must show the complete disappearance of the starting material (m/z ~402). Crucially, the newly formed mono-coupled product peak must exhibit a distinct 1:1 isotopic doublet (M, M+2) in the MS spectra. This 1:1 ratio is the universal signature of unreacted ^{79}Br and ^{81}Br isotopes. If this doublet is absent, over-

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coupling has occurred, and the reaction temperature must be immediately reduced to 50 °C for future batches.

- Workup & Purification: Quench the reaction with deionized water, extract with EtOAc (3x), dry the combined organic layers over anhydrous Na_2SO_4, concentrate under reduced pressure, and purify via silica gel flash chromatography.

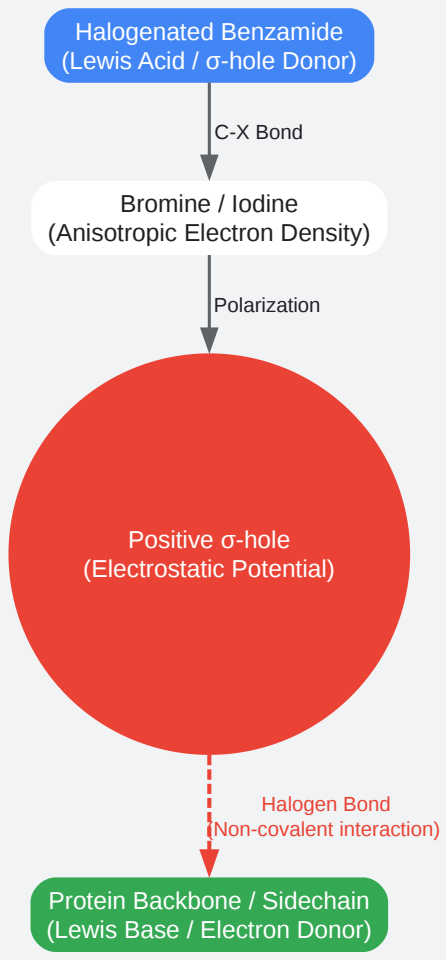
Pharmacophore Utility: Halogen Bonding in Drug Design

Beyond its role as a synthetic intermediate, the intact **4-bromo-N-(3-iodophenyl)benzamide** scaffold holds significant value in medicinal chemistry. Historically, halogens were incorporated into drug candidates merely to increase lipophilicity or block metabolic soft spots. However, contemporary rational drug design exploits heavy halogens (Br, I) as highly directional Lewis acids capable of forming halogen bonds.

The Mechanism of the σ-Hole: The interaction arises from the anisotropic distribution of electron density along the covalent C–X bond. As electron density is pulled toward the carbon-halogen bond axis, a localized region of positive electrostatic potential—termed the σ-hole—is generated at the distal end of the halogen atom[3].

Because polarizability scales with atomic radius, the iodine atom at the 3-position of the aniline ring exhibits a significantly larger and more intensely positive σ-hole than the bromine atom. When this molecule enters a protein binding pocket, the iodine's σ-hole acts as a powerful electron acceptor, forming highly directional, non-covalent halogen bonds with electron-donating moieties (Lewis bases) such as the oxygen atoms of the protein backbone or the sulfur atoms of methionine/cysteine residues[3]. This interaction drastically enhances target binding affinity and residence time.

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Mechanism of halogen bonding (σ-hole) between the benzamide ligand and protein target.

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